

Comprehensive Technical Guide: Veratraldehyde in Perfume and Flavor Applications

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Compound Focus: Veratraldehyde

CAS No.: 120-14-9

Cat. No.: S600218

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Introduction to Veratraldehyde

Veratraldehyde (3,4-dimethoxybenzaldehyde) is an organic compound structurally related to benzaldehyde and vanillin, widely employed in fragrance and flavor formulations due to its **pleasantly woody aroma** and **sweet vanilla-like taste**. This crystalline compound typically appears as white to tan or blue-gray flakes or solid with a characteristic **sweet, warm, vanilla-like scent** that is often described as more complex and warmer than vanillin itself [1] [2] [3]. **Veratraldehyde** occurs naturally in various plants including peppermint, ginger, raspberry, and Bourbon vanilla, though most commercial production occurs through **chemical synthesis** from vanillin via methylation processes [4] [3].

The compound's **versatile applications** span perfumery, flavor formulations, cosmetics, pharmaceuticals, and agrochemicals, making it a valuable ingredient across multiple industries. Its **chemical stability** and **compatibility** with various formulation bases, combined with its distinctive sensory properties, have established **veratraldehyde** as a key ingredient for researchers and product developers seeking to create sophisticated vanilla notes without excessive sweetness [1] [5]. This application note provides detailed technical information and protocols to support researchers and scientists in effectively utilizing **veratraldehyde** in various product development contexts.

Chemical Identity and Properties

Veratraldehyde possesses distinct chemical and physical characteristics that determine its application suitability and handling requirements. The following table summarizes its key properties:

Table 1: Chemical and Physical Properties of **Veratraldehyde**

Property	Specification	Reference
CAS Number	120-14-9	[1] [2] [6]
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [2] [3]
Molecular Weight	166.17-166.18 g/mol	[1] [2] [3]
Boiling Point	280-281 °C	[1] [2]
Melting Point	42-45 °C	[2] [3]
Flash Point	>113 °C	[1] [3]
Appearance	White to tan or blue-gray flakes or solid	[2] [3]
Odor Description	Sweet, woody, vanilla-like with balsamic qualities	[1] [5]
Solubility	Sparingly in chloroform, slightly in ethyl acetate; soluble in alcohols and oils	[1] [3]
Refractive Index	1.5260 (estimate)	[3]
Water Solubility	<0.1 g/100 mL at 22°C	[3]

Veratraldehyde is characterized by its **high reactivity** as an aldehyde, making it susceptible to oxidation when exposed to air, gradually converting to odorless veratric acid (3,4-dimethoxybenzoic acid) [7] [3]. This oxidative sensitivity necessitates proper storage conditions in tightly sealed containers in cool, dry places, away from heat sources and incompatible substances [1]. The compound is **soluble in alcohols and oils**,

facilitating its incorporation into various fragrance and flavor formulations, though it has limited solubility in water [1] [3].

Perfume Applications

Veratraldehyde serves as a valuable ingredient in fragrance compositions, contributing **warm, balsamic notes** that enhance complexity and longevity in various product types. Its **woody vanilla character** with creamy facets and subtle spicy undertones makes it particularly suitable for oriental, woody, and musk-based fragrances [1] [5]. Unlike vanillin, **veratraldehyde** offers greater warmth without excessive sweetness, allowing perfumers to create sophisticated vanilla effects that avoid cloying sensations [5].

Application Guidelines and Usage Levels

Table 2: **Veratraldehyde** Usage in Fragrance Applications

Application	Concentration Range	Function & Effect	Compatibility Notes
Fine Fragrance	0.1-1.0%	Base note providing warm, balsamic vanilla character; enhances longevity	Blends well with benzyl acetate, coumarin, anisaldehyde; creates elegant depth without cloying sweetness
Personal Care Products	0.05-0.5%	Provides rich, long-lasting scent in lotions, creams, shampoos, soaps	Complementary to floral and oriental compositions; may cause discoloration in soaps similar to vanillin
Household Fragrances	0.01-0.2%	Adds warm, comforting vanilla notes to candles, diffusers, air fresheners	Stable in various wax types; good heat stability; compatible with other woody and spice notes

Application	Concentration Range	Function & Effect	Compatibility Notes
Perfume Bases	0.11% average in compounds	Creates sophisticated vanilla and heliotrope effects; enhances oriental compositions	IFRA 51: No restriction for category 4; lasts >400 hours on smelling strip

Formulation Protocol: Oriental Fragrance Base

Objective: Create a warm, woody-oriental fragrance base with **veratraldehyde** as a key modifier.

Materials:

- **Veratraldehyde** (crystalline form)
- Ethanol (perfumery grade)
- Complementary materials: Vanillin, benzyl acetate, coumarin, cedarwood oil, sandalwood aroma chemicals, labdanum, and musk ketone

Procedure:

- **Pre-dissolution:** Prepare a 10% stock solution of **veratraldehyde** in ethanol to ensure uniform incorporation into the fragrance compound.
- **Weighing:** Accurately weigh all components according to the following suggested formula:
 - **Veratraldehyde:** 0.11%
 - Vanillin: 0.15%
 - Benzyl acetate: 0.20%
 - Coumarin: 0.10%
 - Cedarwood oil: 0.25%
 - Sandalwood aroma chemicals: 0.30%
 - Labdanum: 0.15%
 - Musk ketone: 0.20%
 - Ethanol (95%) to 100%
- **Incorporation:** Add the **veratraldehyde** stock solution to ethanol with gentle stirring.

- **Sequential Addition:** Incorporate other components in order from top to base notes, ensuring complete dissolution between additions.
- **Maturation:** Allow the compound to macerate for 2-4 weeks at room temperature in sealed containers protected from light.
- **Filtration:** Chill the matured compound in a moderate freezer overnight, then filter to remove any precipitated material.
- **Evaluation:** Assess odor characteristics, stability, and performance in final applications.

Technical Notes: **Veratraldehyde** produces excellent effects in oriental-type fragrances and woody musk bases, functioning as a variation for or in combination with anisaldehyde [3]. The material's longevity exceeds 400 hours on a smelling strip, contributing significant tenacity to fragrance formulations [5].

Flavor Applications

In flavor formulations, **veratraldehyde** serves as a **versatile flavoring agent** with a pleasant vanilla-like taste profile, contributing warmth and depth to various food and beverage products. Its **sweet, creamy character** with subtle woody undertones makes it valuable for creating sophisticated flavor profiles beyond simple vanilla notes [1] [3]. The compound is particularly effective in **imitation vanilla formulations**, nut flavors, and butterscotch, where it provides authentic taste characteristics without excessive sweetness [3].

Application Guidelines and Usage Levels

Table 3: **Veratraldehyde** Usage in Flavor Applications

Application Category	Typical Use Level (ppm)	Flavor Profile Contribution	Regulatory Status
Baked Goods & Confections	10-30 ppm	Sweet vanilla-like flavor; enhances creamy, buttery notes	FEMA 3109; JECFA 877; permitted for use as food flavor under GB 2760

Application Category	Typical Use Level (ppm)	Flavor Profile Contribution	Regulatory Status
Beverages	5-15 ppm	Provides warmth and depth; subtle sweetness without cloying aftertaste	Kosher certification available; meets FG specifications
Dairy Products	10-25 ppm	Enhances creamy perception; complements vanilla, nut, caramel notes	Use in accordance with good manufacturing practices
Imitation Vanilla	20-50 ppm	Serves as key component; provides authentic vanilla character	Natural veratraldehyde available for clean-label applications

Formulation Protocol: Vanilla Flavor Enhancement

Objective: Enhance imitation vanilla flavor with **veratraldehyde** to increase complexity and depth.

Materials:

- **Veratraldehyde** (food grade, ≥98% purity)
- Vanillin (food grade)
- Ethyl vanillin (food grade)
- Propylene glycol (food grade)
- Complementary natural extracts (optional)

Procedure:

- **Stock Solution Preparation:** Create a premix of **veratraldehyde** in propylene glycol at 1% concentration to ensure uniform distribution in the final flavor.
- **Component Weighing:** Accurately weigh all components according to the following suggested percentage:
 - **Veratraldehyde:** 0.002% (20 ppm in final product)
 - Vanillin: 0.015%
 - Ethyl vanillin: 0.008%

- Propylene glycol: 30%
 - Alcohol: 20%
 - Water: 45.975%
- **Sequential Mixing:** Combine vanillin and ethyl vanillin with propylene glycol with gentle heating ($\leq 40^{\circ}\text{C}$) if necessary for complete dissolution.
 - **Incorporation:** Add the **veratraldehyde** stock solution to the mixture with continuous stirring.
 - **Dilution:** Gradually add alcohol and water while maintaining agitation.
 - **Maturation:** Allow the flavor to mature for 24-48 hours to ensure complete integration of components.
 - **Quality Assessment:** Evaluate flavor profile, clarity, and stability; adjust pH if necessary.

Technical Notes: **Veratraldehyde** is mainly used in imitation vanilla, nut, and butterscotch flavors, and can be incorporated into various fruit complexes for complexity [3]. The compound's concentration in finished products typically ranges from 10 to 30 ppm, providing subtle yet impactful flavor enhancement [3]. Natural **veratraldehyde** is available for applications requiring clean-label ingredients, extracted from plant sources such as peppermint and ginger [4] [8].

Analytical Methods and Quality Control

Robust analytical methods are essential for verifying **veratraldehyde** quality, purity, and concentration in various matrices. The following UHPLC-MS/MS method provides reliable quantification of **veratraldehyde** and its major metabolite, veratric acid, in biological and product samples [4].

UHPLC-MS/MS Protocol for Veratraldehyde Quantification

Objective: Simultaneous determination of **veratraldehyde** and veratric acid in rat plasma (adaptable for other matrices)

Materials and Equipment:

- **UHPLC System:** Ultra-high performance liquid chromatography system

- **Mass Spectrometer:** Triple quadrupole mass spectrometer with electrospray ionization (ESI)
- **Chromatographic Column:** Reversed C18 column (YMC-Triart C18, 50 mm × 2.0 mm, 1.9 μm)
- **Mobile Phase A:** 0.2% formic acid in distilled water
- **Mobile Phase B:** 0.2% formic acid in acetonitrile
- **Internal Standard:** Cinnamaldehyde
- **Reference Standards:** **Veratraldehyde** (≥98%), veratric acid (≥98%)
- **Sample Preparation:** 0.2% formic acid in acetonitrile for protein precipitation

Method Parameters:

- **Column Temperature:** 30°C
- **Injection Volume:** 2 μL
- **Flow Rate:** 0.3 mL/min
- **Gradient Program:** Isocratic elution with mobile phase B
- **Total Run Time:** 4.5 minutes
- **Ionization Mode:** Positive ESI
- **MRM Transitions:**
 - **Veratraldehyde:** m/z 167.07 → 139.00 (CE: 11)
 - Veratric acid: m/z 183.07 → 139.00 (CE: 11)
 - Internal standard: m/z 133.00 → 55.00 (CE: 11)

Sample Preparation Procedure:

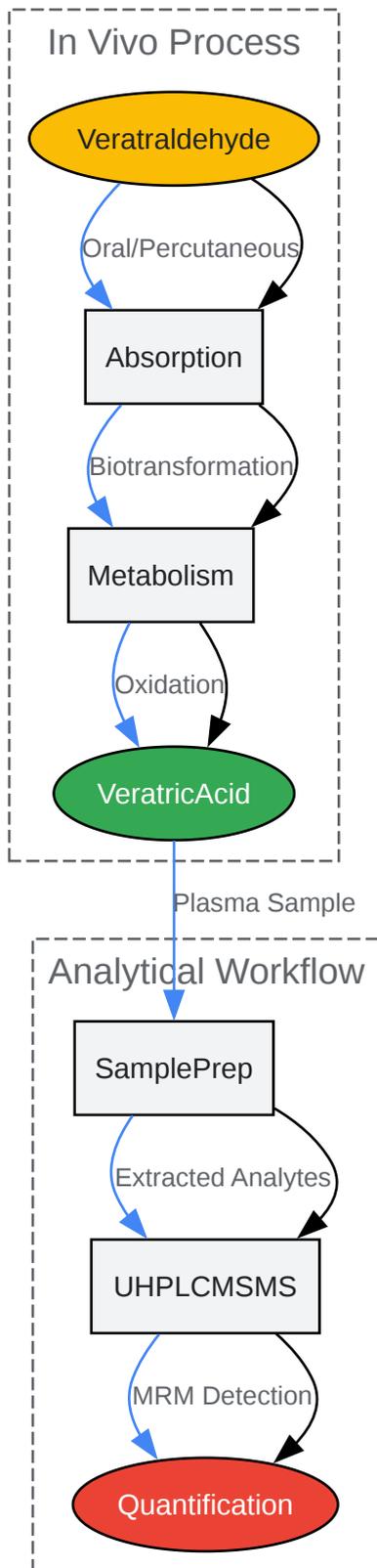
- **Protein Precipitation:** Add 300 μL of 0.2% formic acid in acetonitrile to 50 μL of plasma sample.
- **Vortex Mixing:** Vigorously mix for 1 minute.
- **Centrifugation:** Centrifuge at 14,000 × g for 10 minutes.
- **Collection:** Transfer supernatant to autosampler vials for analysis.

Validation Parameters:

- **Linearity:** 3-1000 ng/mL for **veratraldehyde**; 10-10,000 ng/mL for veratric acid
- **Correlation Coefficient (r²):** ≥0.9977
- **Lower Limit of Quantification (LLOQ):** 3 ng/mL for **veratraldehyde**; 10 ng/mL for veratric acid
- **Intra-day Precision:** Within ±15%
- **Recovery:** 94.65-104.20% for both analytes

This developed method exhibited good linearity with correlation coefficients (r^2) ≥0.9977, and the lower limits of quantification ranged from 3 to 10 ng/mL for the two analytes [4]. The method was successfully applied to determine **veratraldehyde** and veratric acid in rat plasma after oral and percutaneous administration, confirming its applicability for pharmacokinetic studies [4].

The following diagram illustrates the metabolic pathway and analytical workflow for **veratraldehyde**:



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Diagram 1: **Veratraldehyde** Metabolic Pathway and Analytical Workflow

Safety, Handling, and Regulatory Considerations

Proper safety protocols and regulatory compliance are essential when working with **veratraldehyde** in research and product development. This section addresses key considerations for handling, storage, and regulatory status.

Safety and Handling Guidelines

Personal Protective Equipment: Always wear appropriate protective gloves, eyewear, and clothing when handling concentrated **veratraldehyde** to prevent skin and eye contact [1].

Ventilation Requirements: Work in well-ventilated areas or use engineering controls to prevent inhalation of vapors or dust, particularly when handling powdered forms [1].

Storage Conditions: Store in tightly sealed containers in a cool, dry place (recommended 2-8°C), away from heat sources, sparks, and incompatible substances [1] [2].

Stability Considerations: **Veratraldehyde** is air-sensitive and may oxidize to veratric acid upon prolonged exposure to air. It is incompatible with strong oxidizing agents and strong bases [3].

Spill Management: Follow local regulations for safe disposal and spill management. Absorb small spills with inert material and dispose of properly [1].

Toxicity and Safety Profile

Veratraldehyde's safety profile indicates that it is generally safe when handled properly and used in recommended concentrations. Animal studies have shown that **veratraldehyde** may cause liver and kidney damage at high doses, with symptoms including respiratory difficulties and seizures [7]. Literature reports

suggest **veratraldehyde** may cause skin irritation, eye damage, and respiratory tract irritation in concentrated forms [7].

A review study notes that although **veratraldehyde** is considered toxic at high concentrations, its usage levels in cosmetics and food are typically low and generally do not have significant impacts on human health [7]. Further research and evaluation are necessary to fully understand the safety profile of **veratraldehyde**, particularly with long-term exposure.

Regulatory Status

Veratraldehyde complies with several international regulatory frameworks for use in fragrances, flavors, and cosmetics:

- **IFRA Standards:** No restrictions for category 4 (fine fragrances) under IFRA 51 standards [5]
- **FEMA Status:** FEMA 3109 for food flavor applications [3]
- **JECFA Number:** 877 for international food additive standards [3]
- **EU Compliance:** Meets EU 1223/2009 requirements for cosmetic ingredients [5]
- **Kosher Certification:** Available for food-grade material [2]

Conclusion

Veratraldehyde represents a **versatile organoleptic agent** with significant applications across fragrance and flavor industries. Its **distinct sensory properties** - characterized by warm, woody vanilla notes with greater complexity and less cloying sweetness than vanillin - make it particularly valuable for creating sophisticated consumer products. The compound's **chemical functionality** also enables its use as an intermediate in pharmaceutical synthesis, further expanding its utility beyond sensory applications.

Researchers and product developers should consider several key factors when incorporating **veratraldehyde** into formulations. The **quantitative guidelines** provided in this document offer starting points for usage levels across various applications, though specific formulations may require optimization based on overall composition and desired sensory effects. The **analytical method** detailed herein provides a robust approach for quality control and pharmacokinetic studies, ensuring accurate quantification of **veratraldehyde** and its major metabolite. Additionally, adherence to **safety protocols** and **regulatory requirements** remains essential for compliant product development across different markets.

Future research directions for **veratraldehyde** include further exploration of its potential pharmaceutical applications, particularly given its demonstrated antitumor properties in preliminary studies [7]. Additionally, development of stabilized delivery systems to address its oxidative sensitivity could expand its application potential in various product formulations.

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